

Application Note: Comprehensive NMR Structural Elucidation of 2-Phenoxyethyl N-Phenylcarbamate

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Compound of Interest

Compound Name: 2-phenoxyethyl N-phenylcarbamate
CAS No.: 7497-29-2
Cat. No.: B1201253

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Introduction & Rationale

Carbamates are highly privileged pharmacophores in modern drug development, frequently utilized to improve metabolic stability, enhance membrane permeability, and modulate target binding kinetics[1]. **2-Phenoxyethyl N-phenylcarbamate** serves as an exemplary model compound for advanced NMR structural validation. Structurally, it features two distinct aromatic systems (a phenoxy ring and an N-phenyl ring) separated by a flexible ethylene glycol linker and a rigid carbamate bridge.

Accurate structural elucidation of such molecules is paramount in hit-to-lead optimization, impurity profiling, and quality control[2]. This application note provides a self-validating, step-by-step protocol for the complete 1D and 2D NMR assignment of this compound, emphasizing the mechanistic causality behind each experimental parameter.

Experimental Causality & Protocol Design

Solvent Selection Dynamics

The selection of the deuterated solvent is the most critical pre-acquisition decision. For carbamates, non-polar solvents like CDCl_3 often result in broad, poorly resolved NH proton signals due to intermediate chemical exchange rates with trace moisture and a lack of hydrogen-bonding stabilization.

The Causal Choice: We mandate the use of DMSO-d_6 . DMSO acts as a strong hydrogen-bond acceptor, locking the carbamate NH proton into a stable conformation. This drastically reduces the exchange rate, yielding a sharp, quantifiable singlet (typically between δ 9.50 and 10.00 ppm). This stabilization is essential for subsequent 2D HMBC experiments, where the NH proton serves as a crucial anchor point for mapping through-bond connectivity[3].

Acquisition Parameters & Rationale

- Relaxation Delay (D1): A D1 of 2.0 seconds is required for ^1H NMR to ensure complete longitudinal relaxation (T_1) of the aromatic and NH protons, guaranteeing quantitative integration[4]. For ^{13}C NMR, D1 is extended to 3.0–5.0 seconds to allow quaternary carbons (carbonyl and ipso-aromatics) to relax sufficiently above the noise floor.
- Number of Scans (NS): 16–32 scans for ^1H NMR provide an optimal signal-to-noise ratio (SNR) for a 5–10 mg sample. For ^{13}C NMR, 512–1024 scans are required due to the low natural abundance (1.1%) and lower gyromagnetic ratio of the ^{13}C nucleus[1].

Step-by-Step Methodology

This protocol is designed as a self-validating system. Each step includes an internal check to ensure data integrity before proceeding to the next phase of the workflow.

Step 1: Sample Preparation

- Weigh exactly 5.0–10.0 mg of high-purity **2-phenoxyethyl N-phenylcarbamate** into a clean glass vial.
- Add 600 μL of high-quality DMSO-d_6 (100% atom D, containing 0.03% v/v TMS as an internal standard).
- Vortex the mixture for 30 seconds until complete dissolution is achieved.

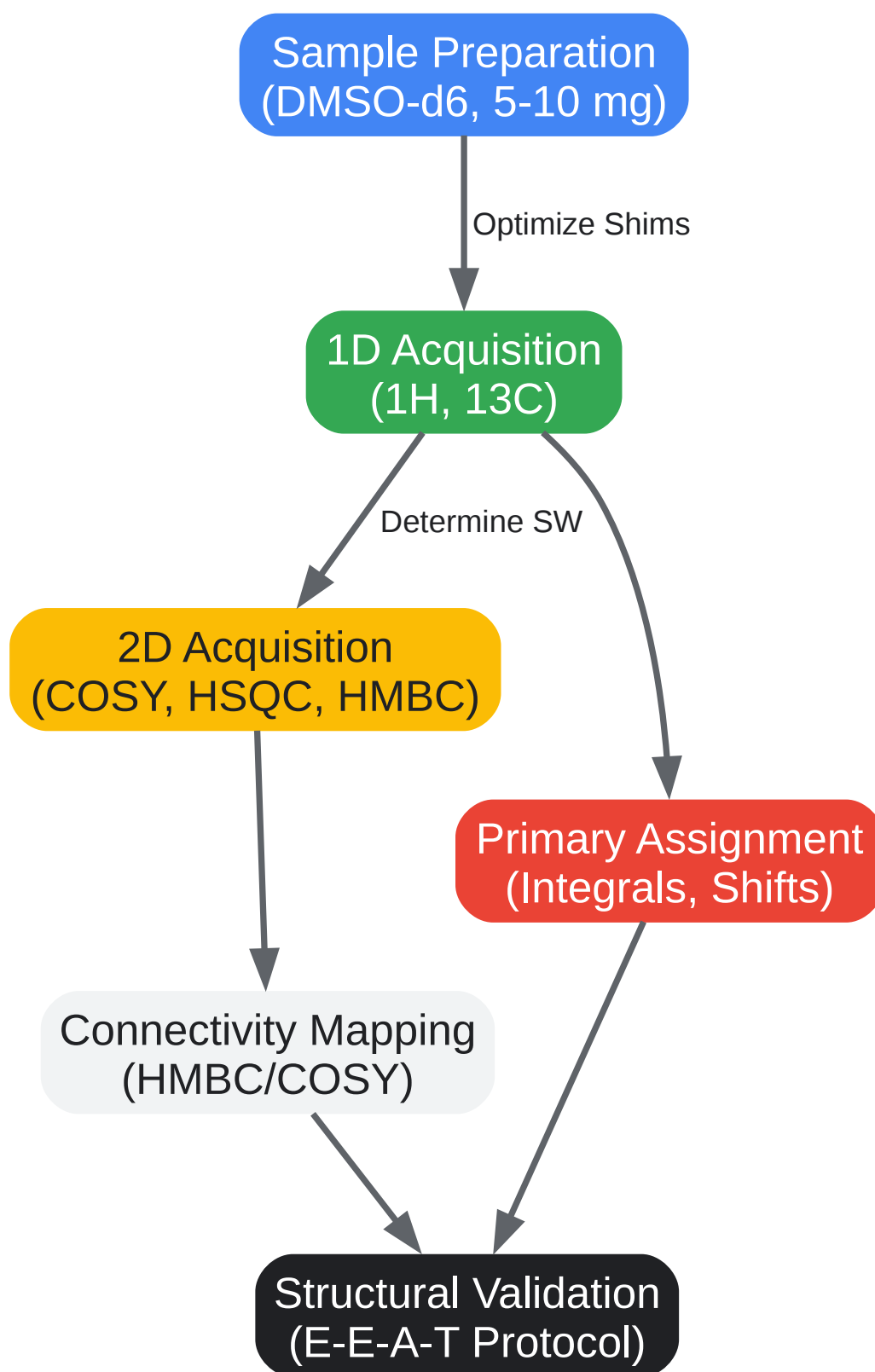
- Self-Validation Check: Hold the vial to the light; the solution must be optically clear. Particulates will distort magnetic field homogeneity and ruin resolution.
- Transfer the solution into a standard 5 mm NMR tube using a glass Pasteur pipette, ensuring the solvent column height is exactly 4.0–4.5 cm.

Step 2: Instrument Tuning and Shimming

- Insert the NMR tube into the spectrometer (e.g., 400 MHz or 500 MHz equipped with a multinuclear probe).
- Lock the magnetic field to the deuterium resonance of DMSO-d₆.
- Tune and match the probe for ¹H and ¹³C frequencies to maximize power transfer and sensitivity.
- Perform automated or manual shimming (Z1-Z5) until the lock signal is maximized and stable.
 - Self-Validation Check: The full width at half maximum (FWHM) of the TMS peak must be ≤ 1.0 Hz.

Step 3: Pulse Sequence Execution

- 1D ¹H NMR: Acquire a standard proton spectrum (zg30 pulse program, SW = 12 ppm, O1P = 5 ppm).
- 1D ¹³C{¹H} NMR: Acquire a decoupled carbon spectrum (zgpg30, SW = 220 ppm, O1P = 100 ppm).
- 2D COSY: Acquire Correlation Spectroscopy to map vicinal aliphatic protons.
- 2D HSQC: Acquire Heteronuclear Single Quantum Coherence to correlate protons to their directly attached carbons.
- 2D HMBC: Acquire Heteronuclear Multiple Bond Correlation optimized for long-range couplings (nJCH = 8 Hz) to map the quaternary carbons and link the molecular fragments[2].



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Fig 1: Strategic NMR workflow for carbamate structural elucidation.

Data Presentation & Spectral Assignments

The primary challenge in analyzing **2-phenoxyethyl N-phenylcarbamate** is distinguishing the overlapping signals of the two distinct phenyl rings and differentiating the two methylene groups. The quantitative data below summarizes the resolved assignments.

Table 1: ^1H NMR Assignments (400 MHz, DMSO- d_6)

Position	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration	Assignment Logic
NH	9.70	Singlet (br)	-	1H	Hydrogen-bonded carbamate proton
N-Ph (ortho)	7.45	Doublet	8.0	2H	Deshielded by adjacent nitrogen
O-Ph (meta)	7.30	Triplet	8.0	2H	Overlaps with N-Ph meta
N-Ph (meta)	7.28	Triplet	8.0	2H	Overlaps with O-Ph meta
N-Ph (para)	6.98	Triplet	8.0	1H	Shielded relative to meta
O-Ph (ortho)	6.95	Doublet	8.0	2H	Strongly shielded by ether oxygen
O-Ph (para)	6.93	Triplet	8.0	1H	Shielded relative to meta
CH ₂ (2)	4.40	Multiplet	-	2H	Adjacent to carbamate O-C=O
CH ₂ (1)	4.20	Multiplet	-	2H	Adjacent to phenoxy ether O-Ph

Table 2: ^{13}C and 2D NMR Assignments (100 MHz, DMSO- d_6)

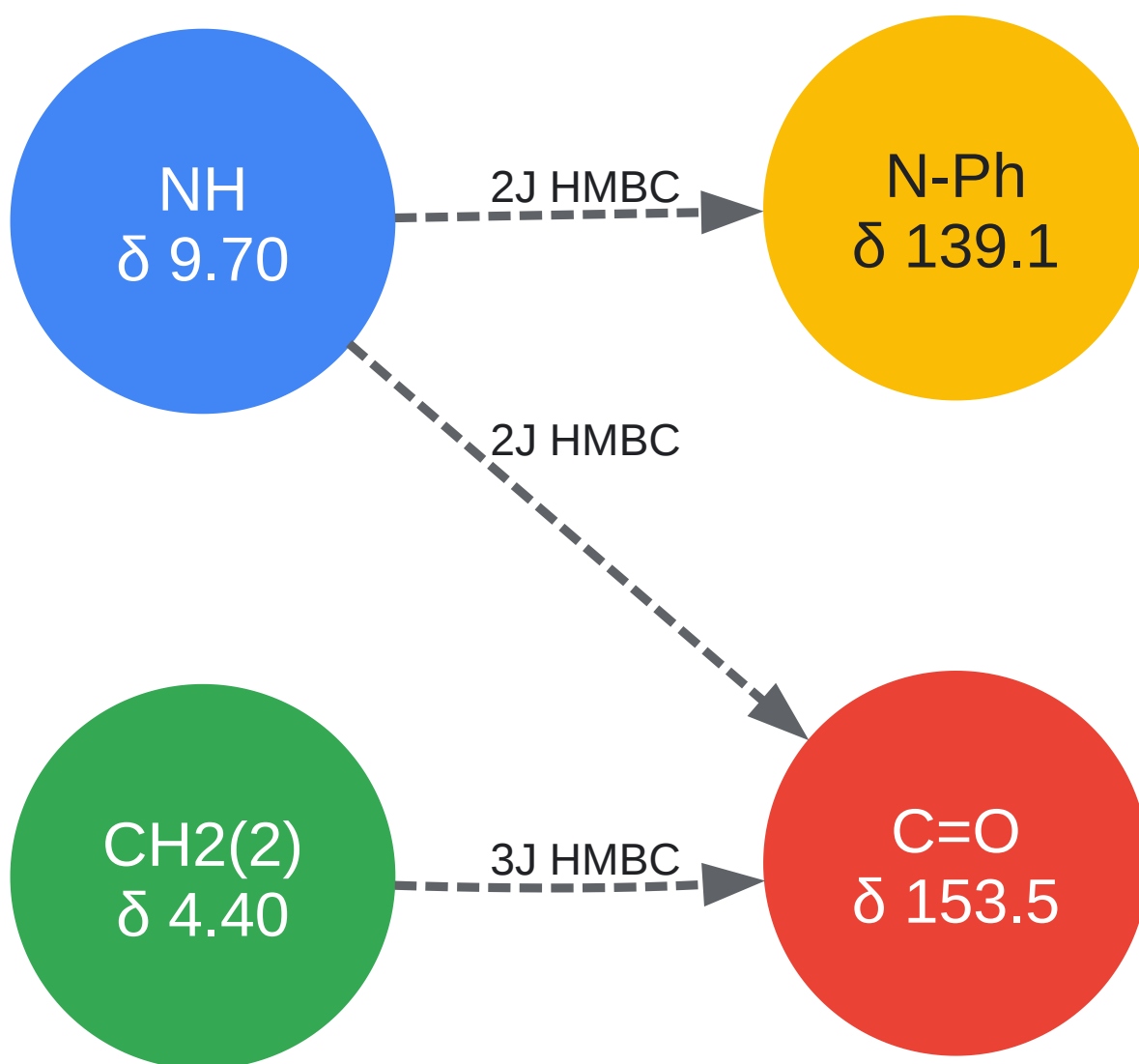
Carbon Position	^{13}C Shift (δ , ppm)	Type	Key HMBC Correlations (Proton to Carbon)
C=O (Carbamate)	153.5	Cq	NH (9.70), CH ₂ (2) (4.40)
O-Ph (ipso)	158.2	Cq	O-Ph ortho (6.95), CH ₂ (1) (4.20)
N-Ph (ipso)	139.1	Cq	NH (9.70), N-Ph ortho (7.45)
O-Ph (meta)	129.5	CH	O-Ph ortho (6.95)
N-Ph (meta)	128.8	CH	N-Ph ortho (7.45)
N-Ph (para)	122.5	CH	N-Ph ortho (7.45)
O-Ph (para)	120.8	CH	O-Ph ortho (6.95)
N-Ph (ortho)	118.5	CH	N-Ph meta (7.28)
O-Ph (ortho)	114.5	CH	O-Ph meta (7.30)
CH ₂ (1) (Ether)	65.8	CH ₂	CH ₂ (2) (4.40)
CH ₂ (2) (Ester)	63.2	CH ₂	CH ₂ (1) (4.20)

Mechanistic Structural Elucidation (2D Strategies)

The definitive structural proof of the molecule relies on bridging the isolated spin systems using 2D techniques[5].

- Differentiating Methylene Groups: The CH₂(2) protons adjacent to the highly electronegative carbamate oxygen are deshielded to δ 4.40 ppm, whereas the CH₂(1) protons adjacent to the phenoxy group resonate at δ 4.20 ppm. The COSY spectrum confirms they are mutually coupled, establishing the intact ethylene glycol linker.

- Bridging the Molecule via HMBC: The defining characteristic of the carbamate linkage is established through HMBC. The NH proton (δ 9.70) shows a strong 2J correlation to the carbonyl carbon (δ 153.5) and a 2J correlation to the N-phenyl ipso carbon (δ 139.1). Simultaneously, the CH₂(2) protons (δ 4.40) show a 3J correlation to the exact same carbonyl carbon. This self-validating intersection unambiguously confirms the Ph-NH-C(=O)-O-CH₂ connectivity.



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Fig 2: Key HMBC correlations confirming the carbamate linkage.

Troubleshooting & Expert Insights

- Water Peak Interference: DMSO-d₆ is highly hygroscopic. A broad water peak around δ 3.33 ppm can obscure aliphatic signals or alter the baseline.
 - Solution: Use fresh, single-use ampoules of DMSO-d₆ and prepare samples in a dry nitrogen or argon environment if absolute trace-level integration is required.
- Overlapping Aromatic Signals: The meta and para protons of both phenyl rings often overlap in the δ 6.9–7.3 ppm region, making 1D integration ambiguous.
 - Solution: Rely on the HSQC spectrum to separate these signals in the ¹³C dimension (114–130 ppm). The carbon chemical shifts of the phenoxy ring differ significantly from the N-phenyl ring due to the differing mesomeric and inductive effects of the ether oxygen versus the carbamate nitrogen[5].

References

- A Practical Perspective on the Roles of Solution NMR Spectroscopy in Drug Discovery
Source: Molecules / NIH URL:[[Link](#)]
- Perspectives on NMR in drug discovery: a technique comes of age
Source: Nature Reviews Drug Discovery / SciSpace URL:[[Link](#)]
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- Revealing Organophosphorus and Carbamate Interactions with Albumin Using 1H NOE Pumping NMR Technique
Source: NIH URL:[[Link](#)]

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Sources

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